

3-Acetylpyridine chemical structure and IUPAC nomenclature

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Compound of Interest

Compound Name: 3-Acetylpyridine

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3-Acetylpyridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Acetylpyridine**, a key organic compound with applications in the pharmaceutical and flavor industries. This document details its chemical structure, nomenclature, physicochemical properties, and synthesis methodologies.

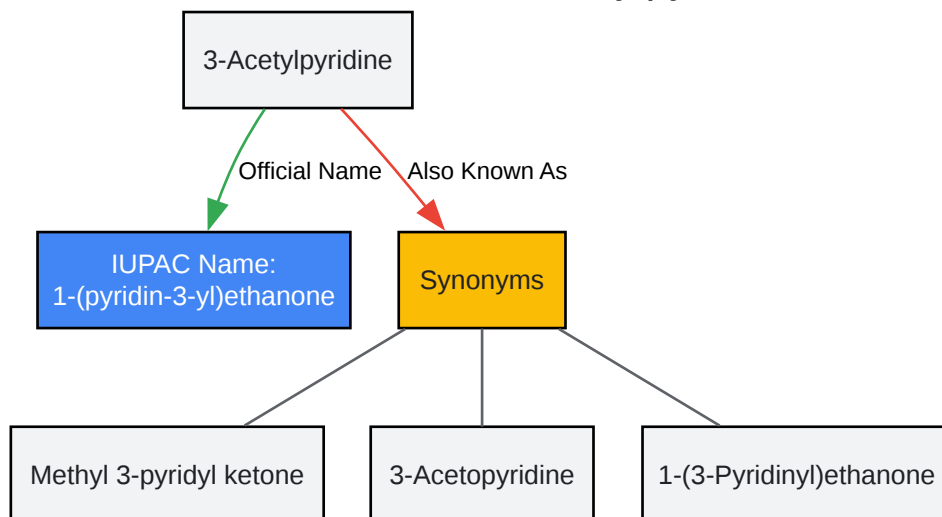
Chemical Structure and IUPAC Nomenclature

3-Acetylpyridine is an aromatic ketone consisting of a pyridine ring substituted at the 3-position with an acetyl group.^[1] Its chemical formula is C₇H₇NO.^[2]

The standard IUPAC name for this compound is 1-(pyridin-3-yl)ethanone.^[2] It is also known by several synonyms, including methyl 3-pyridyl ketone and 3-acetopyridine.^{[2][3]}

Below is a diagram illustrating the logical structure of **3-Acetylpyridine**'s nomenclature.

Nomenclature of 3-Acetylpyridine



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Caption: Logical relationship of **3-Acetylpyridine** nomenclature.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Acetylpyridine** is presented in the table below for easy reference and comparison.

| Property | Value | Reference(s) |
|-------------------|----------------------------------|--------------|
| Molecular Formula | C7H7NO | [2][4] |
| Molecular Weight | 121.14 g/mol | [2][4] |
| Appearance | Clear colorless to yellow liquid | [1][3] |
| Odor | Sweet, nutty, popcorn-like | [3] |
| Melting Point | 11-13 °C | [3][4] |
| Boiling Point | 220 °C | [3][4] |
| Density | 1.102 g/mL at 25 °C | [3][4] |
| Refractive Index | 1.534 at 20 °C | [3][4] |
| pKa | 3.256 | [3] |
| LogP | 0.34 - 0.43 | [2][3] |
| Water Solubility | Soluble in hot water | [3] |
| CAS Number | 350-03-8 | [1][2] |

Experimental Protocols

Several methods for the synthesis of **3-Acetylpyridine** have been reported. Below are detailed protocols for some of these synthetic routes.

Synthesis from Ethyl Nicotinate and Ethyl Acetate

This method involves the reaction of ethyl nicotinate with ethyl acetate in the presence of a base, followed by hydrolysis.

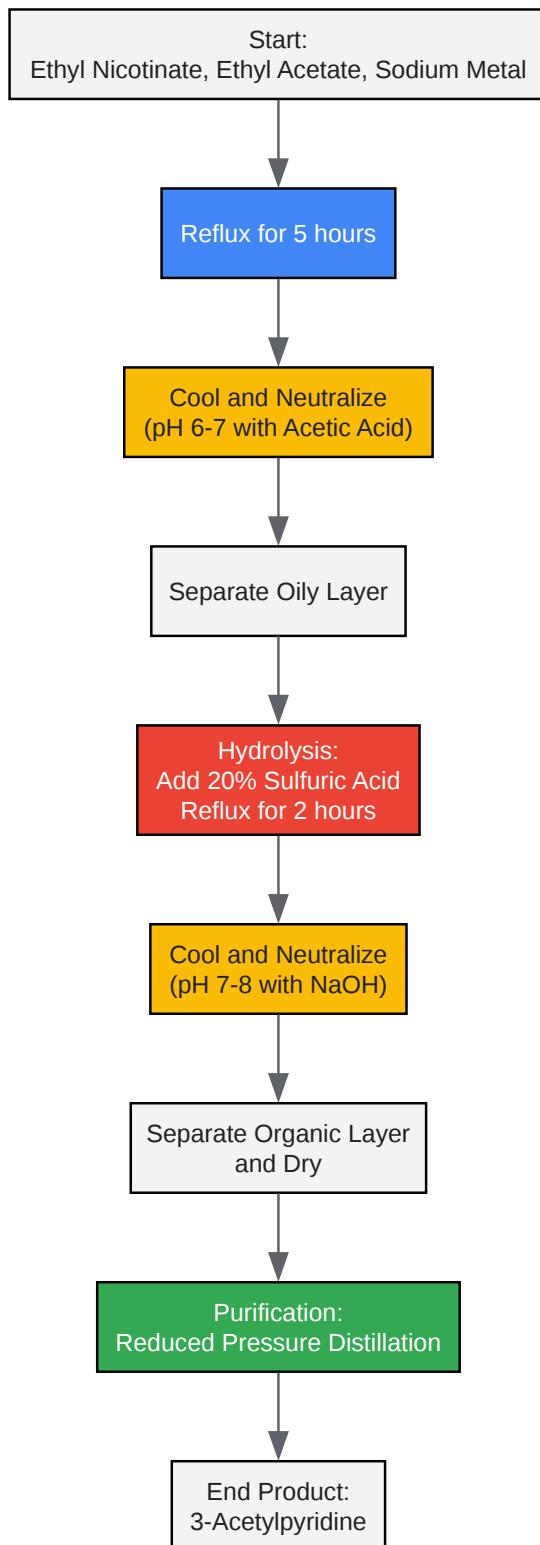
Experimental Protocol:

- Combine 17.5 g of sodium metal, 115 g of ethyl nicotinate, and 170 ml of anhydrous ethyl acetate.
- Heat the mixture to reflux and allow it to react for 5 hours.

- Cool the reaction mixture and adjust the pH to 6-7 with 50% acetic acid.
 - Separate the oily layer and add 650 ml of 20% sulfuric acid.
 - Reflux the mixture for 2 hours.
 - Cool the solution and adjust the pH to 7-8 with 30% sodium hydroxide.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
 - Remove the solvent by evaporation under reduced pressure.
 - Collect the fractions at 86°C-88°C/10mmHg to obtain **3-acetylpyridine** as a colorless liquid.
- [5]

The following diagram illustrates the workflow for this synthesis method.

Synthesis of 3-Acetylpyridine Workflow



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Caption: Workflow for the synthesis of **3-Acetylpyridine**.

Synthesis from Methyl Nicotinate and Acetic Acid

This method describes a gas-phase reaction over a catalyst.

Experimental Protocol:

- Prepare a catalyst containing 2% by weight of sodium oxide on an anatase (TiO₂) carrier.
- Evaporate a mixture of 22 g/h of methyl nicotinate, 57 g/h of acetic acid, and 20 g/h of water.
- Pass the evaporated mixture, along with 10 L/h of nitrogen, over 100 ml of the catalyst at 400°C.
- Cool the reaction gases and collect them in a receiver.
- Analyze the organic phase of the resulting two-phase mixture by gas chromatography.[6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Acetylpyridine**.

- ¹H NMR: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.[7]
- ¹³C NMR: The carbon-13 NMR spectrum shows the different carbon environments in the molecule.[8]
- IR Spectroscopy: The infrared spectrum reveals the functional groups present, notably the carbonyl group of the ketone.[9]
- Mass Spectrometry: Mass spectrometry provides the mass-to-charge ratio of the molecule and its fragments, confirming its molecular weight.[10]

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